

Application Notes and Protocols for Cross-Metathesis with Grubbs 3rd Generation Catalyst

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Compound of Interest

Compound Name: Grubbs Catalyst 3rd Generation

Cat. No.: B8020256

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for performing cross-metathesis (CM) reactions using the Grubbs 3rd Generation Catalyst. This advanced catalyst offers significant advantages in terms of activity, stability, and functional group tolerance, making it a powerful tool in modern organic synthesis, particularly in the development of complex molecules for pharmaceutical applications.

Introduction to Grubbs 3rd Generation Catalyst in Cross-Metathesis

The Grubbs 3rd Generation Catalyst is a ruthenium-based olefin metathesis catalyst characterized by the presence of a pyridine-ligated ruthenium center. This modification leads to a catalyst with a very fast initiation rate compared to previous generations.[1] Key advantages of the Grubbs 3rd Generation Catalyst include:

- **High Activity:** It exhibits exceptional efficiency in various metathesis reactions, including ring-closing metathesis (RCM), ring-opening metathesis polymerization (ROMP), and cross-metathesis (CM).[2]

- **Enhanced Stability:** The catalyst shows improved stability in the presence of various functional groups and is more tolerant to air and moisture than earlier generation catalysts. [2]
- **Broad Substrate Scope:** It can be effectively used with a wide range of olefin substrates, including those with electron-withdrawing groups and sterically hindered alkenes. [2][3]
- **Applications in Drug Discovery:** Its robustness and high functional group tolerance make it particularly suitable for the synthesis of complex molecular scaffolds and bioactive compounds, including drug intermediates. [2]

Cross-metathesis is a powerful reaction that forms new carbon-carbon double bonds by exchanging substituents between two different olefins. [4] The reaction is driven to completion by the removal of a volatile byproduct, typically ethylene. [5]

Application Example: Synthesis of Combretastatin A-4 Analogs

A notable application of the Grubbs 3rd Generation Catalyst in drug development is the synthesis of analogs of Combretastatin A-4 (CA-4). CA-4 is a potent natural product that exhibits strong anti-cancer properties by inhibiting tubulin polymerization and disrupting tumor vasculature. [6][7] The synthesis of novel, bifunctional CA-4 analogs often employs cross-metathesis as a key step to introduce structural diversity and improve pharmacological properties.

Quantitative Data for the Synthesis of a Bifunctional CA-4 Analog

The following table summarizes the quantitative data for a key cross-metathesis step in the synthesis of a bifunctional CA-4 analog, as reported in the literature.

Olefin 1	Olefin 2	Catalyst	Catalyst Loading (mol %)	Solvent	Temperature (°C)	Time (h)	Yield (%)	E/Z Ratio	Reference
Substituted Styrene	Acrylate Derivative	Grubbs 3rd Gen. (G-III-Br)	5	Dichloromethane	45	12	75	>20:1	Org. Lett. 2023

Detailed Experimental Protocols

This section provides a general protocol for a typical cross-metathesis reaction using the Grubbs 3rd Generation Catalyst.

Materials:

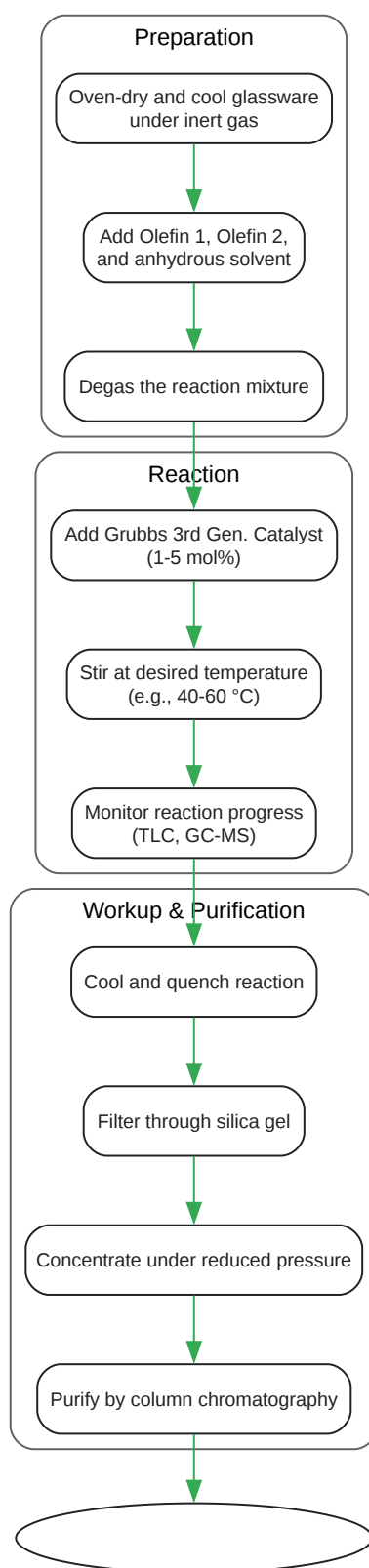
- Grubbs 3rd Generation Catalyst (e.g., [1,3-Bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene]dichloro(benzylidene)bis(3-bromopyridine)ruthenium(II))
- Olefin 1
- Olefin 2
- Anhydrous, degassed solvent (e.g., dichloromethane, toluene)
- Schlenk flask or similar reaction vessel
- Magnetic stirrer and stir bar
- Inert gas supply (Argon or Nitrogen)
- Standard laboratory glassware for workup and purification

General Procedure for Cross-Metathesis:

- **Preparation of the Reaction Vessel:** Ensure all glassware is oven-dried and cooled under a stream of inert gas (argon or nitrogen). Assemble the reaction flask with a magnetic stir bar and a condenser.
- **Addition of Reactants:** To the reaction flask, add Olefin 1 (1.0 equivalent) and the desired solvent (to achieve a concentration of 0.1-0.5 M). If one of the olefins is a solid, dissolve it in the solvent first.
- **Addition of the Second Olefin:** Add Olefin 2 (typically 1.0 to 1.5 equivalents) to the reaction mixture.
- **Degassing:** Degas the solution by bubbling a gentle stream of inert gas through it for 15-20 minutes.
- **Catalyst Addition:** Under a positive pressure of inert gas, add the Grubbs 3rd Generation Catalyst (typically 1-5 mol%). The catalyst is generally a green to brown solid.
- **Reaction Monitoring:** Stir the reaction mixture at the desired temperature (ranging from room temperature to reflux, commonly 40-60 °C). Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. The catalyst can be removed by filtration through a short pad of silica gel, often with the addition of a small amount of a polar solvent like ethyl acetate to aid in the removal of ruthenium byproducts. Alternatively, specific scavengers can be used.
- **Purification:** Concentrate the filtrate under reduced pressure. The crude product is then purified by column chromatography on silica gel using an appropriate solvent system (e.g., hexanes/ethyl acetate) to afford the desired cross-metathesis product.

Visualizations

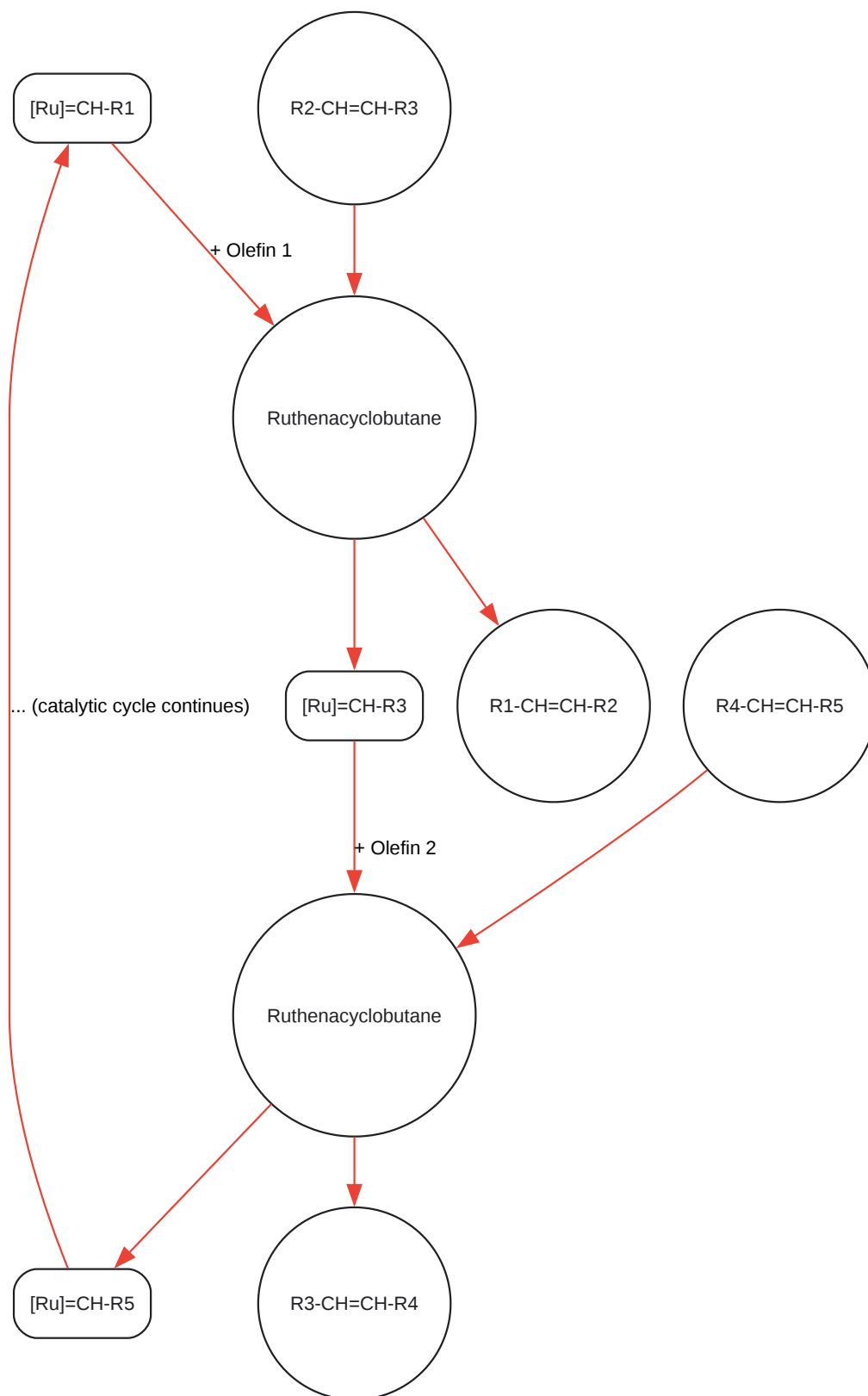
Experimental Workflow for Cross-Metathesis



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Caption: A typical experimental workflow for a cross-metathesis reaction.

General Mechanism of Cross-Metathesis



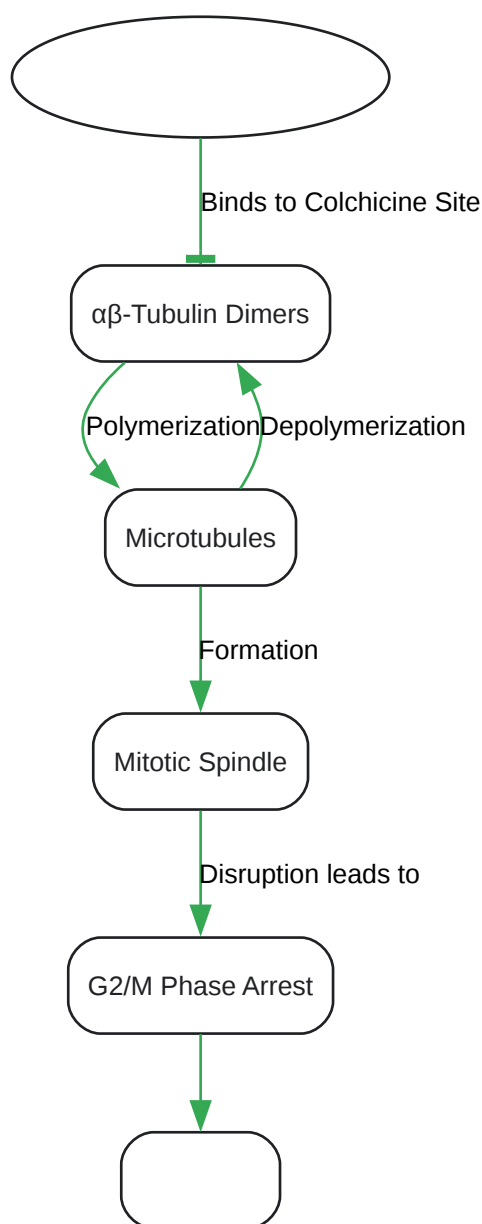
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Caption: The catalytic cycle of olefin cross-metathesis.

Signaling Pathway Inhibition by Combretastatin A-4 Analogs

Combretastatin A-4 and its analogs exert their anti-cancer effects through two primary mechanisms: inhibition of tubulin polymerization, which leads to cell cycle arrest and apoptosis, and disruption of tumor vasculature by targeting the VEGF signaling pathway.

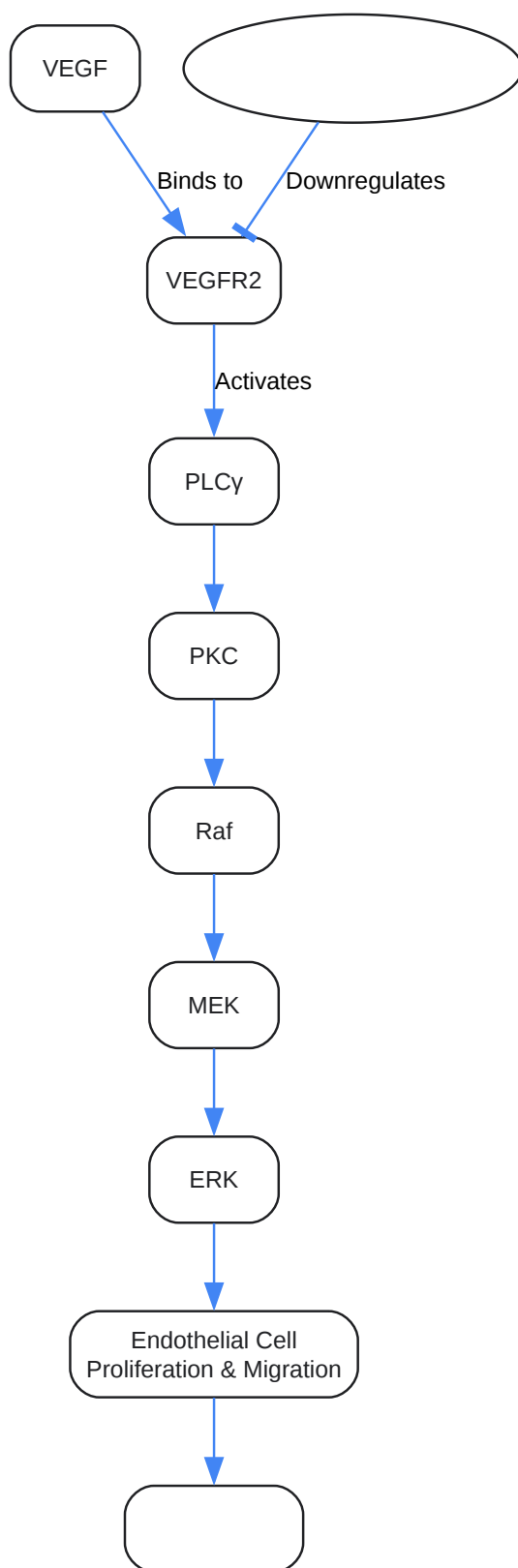
1. Inhibition of Tubulin Polymerization



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Caption: Mechanism of tubulin polymerization inhibition by CA-4 analogs.

2. Disruption of VEGF Signaling Pathway in Angiogenesis



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Caption: Inhibition of the VEGF signaling pathway by CA-4 analogs.

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References

- [1. aacrjournals.org](http://aacrjournals.org) [aacrjournals.org]
- [2. Grubbs Catalyst, 3rd Generation - Natural Micron Pharm Tech](http://nmpharmtech.com) [nmpharmtech.com]
- [3. chemistry.illinois.edu](http://chemistry.illinois.edu) [chemistry.illinois.edu]
- [4. Cross Metathesis](http://organic-chemistry.org) [organic-chemistry.org]
- [5. Olefin Metathesis, Grubbs Reaction](http://organic-chemistry.org) [organic-chemistry.org]
- [6. Synthesis of Combretastatin A-4 and 3'-Aminocombretastatin A-4 derivatives with Aminoacid Containing Pendants and Study of their Interaction with Tubulin and as Downregulators of the VEGF, hTERT and c-Myc Gene Expression - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [7. Synthesis of Combretastatin A-4 Analogs and their Biological Activities - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
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